Structural comparison of Bis(2-hydroxyethyl)azanium and its derivatives.

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Compound of Interest

Compound Name:	*Bis(2-hydroxyethyl)azanium*
Cat. No.:	*B8551342*

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Title: Structural and Functional Comparison of **Bis(2-hydroxyethyl)azanium** and Its Derivatives

Executive Perspective

As the demand for tunable, environmentally benign solvents accelerates, alkanolammonium-based protic ionic liquids (PILs) have emerged as frontrunners in gas sweetening, biocatalysis, and radiopharmaceutical formulation. At the center of this chemical space is **Bis(2-hydroxyethyl)azanium**—commonly referred to as diethanolammonium or BHEA. By acting as a structural bridge between the primary monoethanolammonium (MEA) and the tertiary tris(2-hydroxyethyl)ammonium (THEA), BHEA offers a unique balance of steric accessibility and hydrogen-bonding density.

This guide deconstructs the structural causality behind BHEA's performance, objectively comparing it against its derivatives to inform solvent selection and experimental design in advanced chemical engineering.

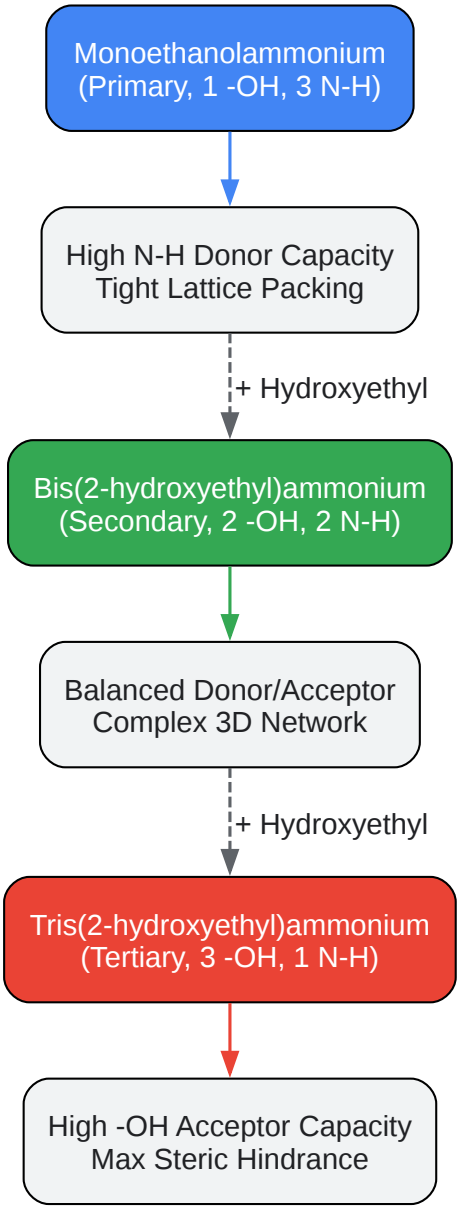
Structural Mechanics & Hydrogen Bonding Networks

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The transition from MEA to BHEA, and subsequently to THEA, is defined by the successive replacement of N-H protons with hydroxyethyl (-CH_2CH_2OH) groups. This fundamental substitution dictates the physicochemical behavior of the resulting salts.

- Monoethanolammonium (MEA): Possesses three N-H protons (strong H-bond donors) and one -OH group. This creates a tightly packed, highly ordered hydrogen-bonded lattice.
- Bis(2-hydroxyethyl)ammonium (BHEA): Features two N-H protons and two -OH groups. This symmetrical distribution of donors and acceptors creates a more complex, moderately hindered 3D network with a smaller range of long-range order compared to MEA[1].
- Tris(2-hydroxyethyl)ammonium (THEA): Contains only one N-H proton but three -OH groups. The bulky hydroxyethyl arms induce significant steric hindrance, expanding the cavity volume and altering the dielectric hydration energy[2].

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Caption: Structural evolution and property shifts in hydroxyethylammonium derivatives.

Comparative Thermophysical & Solvation Profiling

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The structural differences directly manifest in the thermophysical properties of their respective acetate salts. As the degree of substitution increases from MEA to THEA, the spatial demands of the cation increase. This results in progressively larger cavity volumes and surface areas[2]. Consequently, the dielectric (hydration) energies become increasingly negative, indicating stronger and more favorable interactions with aqueous solvent environments[2].

Property / Metric	2-Hydroxyethylammonium (MEA)	Bis(2-hydroxyethyl)ammonium (BHEA)	Tris(2-hydroxyethyl)ammonium (THEA)
Amine Classification	Primary	Secondary	Tertiary
H-Bond Donors (N-H)	3	2	1
H-Bond Acceptors (-OH)	1	2	3
Cavity Volume	Smallest	Intermediate	Largest
Hydration Energy	Less negative	Moderately negative	Most negative (Strongest interaction)
H_2S Gas Solubility	Baseline	Enhanced	Highly Enhanced

Application Efficacy: Gas Capture and Radiochemistry

The structural nuances of BHEA make it highly versatile across disparate fields:

- Acid Gas Sweetening (H_2S/CO_2 Capture): In volumetric gas solubility studies, the solubility of H_2S in alkanolammonium acetates increases in the order of MEA < BHEA < THEA (or diethyl-derivatives)[3]. The causality lies in the free volume: the bulkier BHEA cation disrupts the tight ionic packing seen in MEA, creating larger "cavities" within the liquid structure that can physically accommodate more gas molecules, while the additional -OH group provides secondary interaction sites for H_2S[3].

- Radiopharmaceutical Buffering: Diethanolammonium-based PILs have been proven as highly effective buffering agents for the synthesis of ^{68}Ga-labeled radiopharmaceuticals[4].

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The moderate steric hindrance of BHEA prevents unwanted coordination with the radiometal, while its balanced pKa maintains the strict pH window required for chelator-peptide conjugation[4].

Validated Experimental Workflows

To ensure data integrity when comparing these derivatives, the synthesis and characterization must follow a self-validating system. Below is the standardized protocol for synthesizing Bis(2-hydroxyethyl)ammonium acetate ([BHEA][Ace]) and preparing it for gas solubility testing.

Protocol: Synthesis and Validation of [BHEA][Ace]

- Step 1: Equimolar Addition under Thermal Control Action: Add an ethanol solution of acetic acid dropwise to an equimolar stirring solution of diethanolamine in ethanol at 0 °C[3]. Causality: The Brønsted acid-base proton transfer is highly exothermic. Maintaining 0 °C prevents localized boiling of the solvent and thermal degradation of the amine, ensuring high product purity.

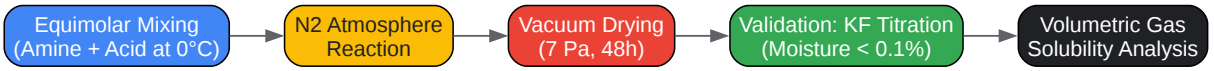
- Step 2: Inert Atmosphere Maintenance Action: Conduct the entire synthesis under a continuous N_2 atmosphere[3]. Causality: Alkanolammonium PILs are extremely hygroscopic. N_2 blanketing prevents atmospheric moisture absorption, which would prematurely saturate the hydrogen-bonding network.

- Step 3: Solvent Removal and High-Vacuum Drying Action: Evaporate ethanol using a rotary evaporator, followed by high-vacuum drying (e.g., 7 Pa) for 48 hours[5]. Causality: Removes the volatile reaction solvent and pulls off residual water generated during the reaction, isolating the pure [BHEA][Ace] salt.

- Step 4: Self-Validation via Karl-Fischer Titration Action: Quantify water content using a coulometric Karl-Fischer titrator. Proceed to the next phase only if water content is < 0.1% mass fraction[5]. Causality: Water acts as a highly competitive hydrogen-bonding agent. Even trace amounts will drastically alter the PIL's viscosity, cavity volume, and gas absorption capacity, invalidating comparative data.

- Step 5: Volumetric Gas Solubility Analysis Action: Introduce H_2S or CO_2 into the purified PIL using a calibrated volumetric cell at controlled temperatures (298 K to 318 K) and atmospheric pressure[3].

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Caption: Standardized protocol for BHEA-based PIL synthesis and gas solubility validation.

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